

Application Notes and Protocols for Desmethyl-VS-5584 In Vitro Assays

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Compound of Interest

Compound Name: Desmethyl-VS-5584

Cat. No.: B612255

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Introduction

Desmethyl-VS-5584 is the dimethyl analog of VS-5584, a potent and highly selective dual inhibitor of phosphoinositide 3-kinase (PI3K) and mammalian target of rapamycin (mTOR).[1][2][3] Dysregulation of the PI3K/Akt/mTOR signaling pathway is a frequent occurrence in a wide range of cancers, playing a crucial role in cell growth, proliferation, survival, and metabolism.[4][5][6][7] VS-5584 and by extension, **Desmethyl-VS-5584**, inhibit all class I PI3K isoforms (α , β , γ , δ) and both mTOR complexes (mTORC1 and mTORC2).[4][5][6][8] This dual inhibition can lead to the disruption of downstream signaling, resulting in apoptosis and the inhibition of tumor cell growth.[6] These compounds have demonstrated broad anti-proliferative activity across numerous cancer cell lines and have been shown to be effective in both rapalog-sensitive and -resistant models.[4][5]

This document provides detailed protocols for in vitro assays to characterize the activity of **Desmethyl-VS-5584**, focusing on its effects on cell viability and the inhibition of the PI3K/mTOR signaling pathway.

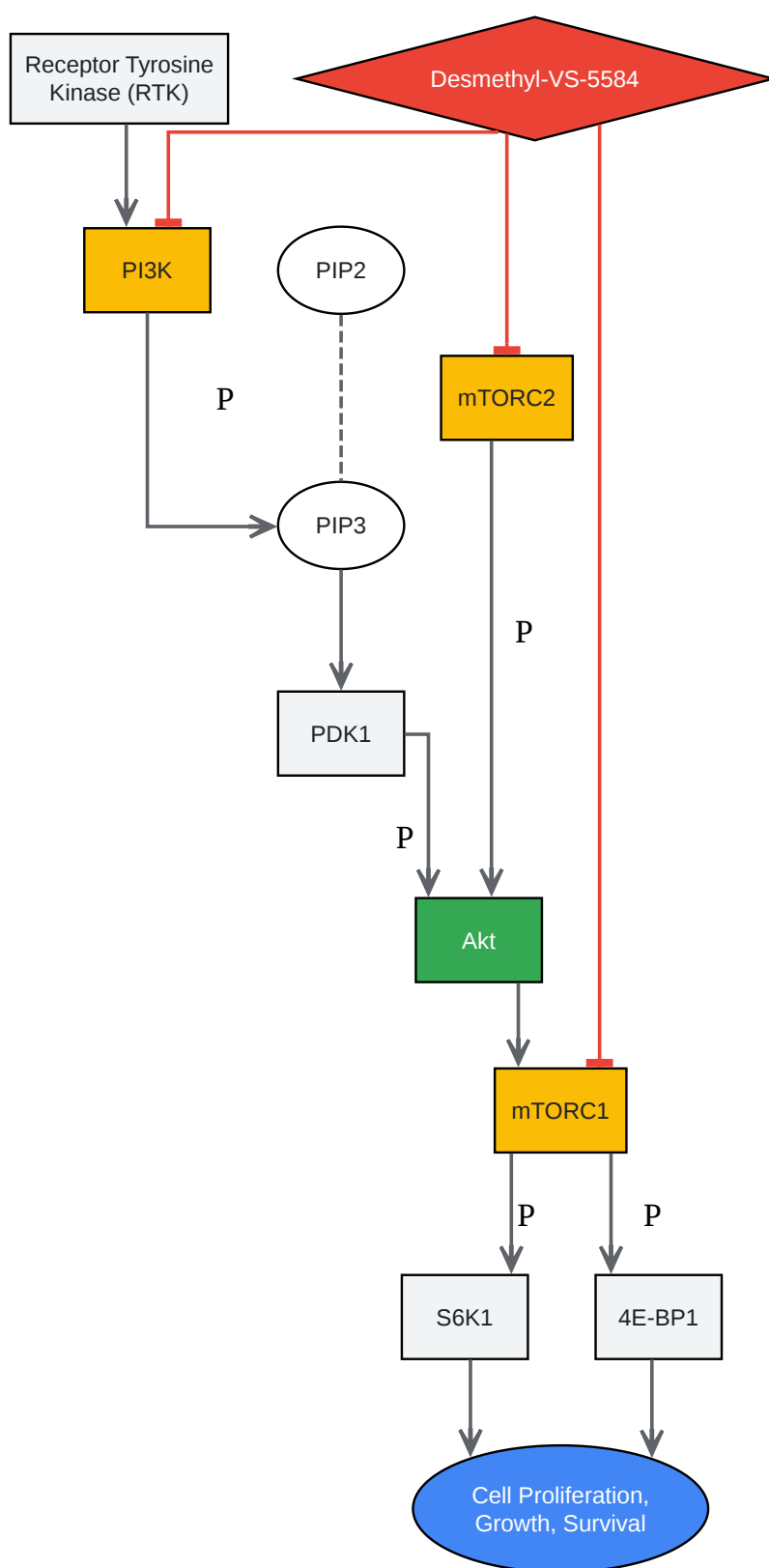
Data Presentation

Table 1: In Vitro Kinase Inhibitory Activity of VS-5584

Target	IC ₅₀ (nM)
PI3K α	16[4][5][8]
PI3K β	68[4][5][8]
PI3K γ	25[4][5][8]
PI3K δ	42[4][5][8]
mTOR	37[4][5][8]

Note: As **Desmethyl-VS-5584** is an analog of VS-5584, similar inhibitory activities are expected. However, empirical determination of IC₅₀ values for **Desmethyl-VS-5584** is recommended.

Signaling Pathway Diagram



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Caption: PI3K/Akt/mTOR signaling pathway and points of inhibition by **Desmethyl-VS-5584**.

Experimental Protocols

Cell Viability Assay (MTT Assay)

This assay measures the metabolic activity of cells as an indicator of cell viability.[\[9\]](#)[\[10\]](#)

Materials:

- Cancer cell lines (e.g., A375 melanoma, PC3 prostate cancer)[\[11\]](#)[\[5\]](#)
- Complete culture medium (e.g., DMEM or RPMI-1640 with 10% FBS)
- **Desmethyl-VS-5584**
- DMSO (vehicle control)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or acidified isopropanol)[\[7\]](#)
- 96-well plates
- Microplate reader

Protocol:

- Cell Seeding: Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well and allow them to adhere overnight.[\[7\]](#)[\[9\]](#)
- Compound Treatment: Prepare serial dilutions of **Desmethyl-VS-5584** in complete culture medium. The final concentration of DMSO should be consistent across all wells and ideally below 0.1%.
- Remove the overnight culture medium and add 100 µL of the prepared **Desmethyl-VS-5584** dilutions or vehicle control to the respective wells.
- Incubation: Incubate the plates for a predetermined period (e.g., 48 or 72 hours) at 37°C in a humidified 5% CO₂ incubator.[\[9\]](#)

- MTT Addition: Add 10 μ L of MTT solution to each well and incubate for 2-4 hours at 37°C, allowing viable cells to form formazan crystals.[\[10\]](#)
- Solubilization: Carefully remove the medium and add 100 μ L of solubilization solution to each well to dissolve the formazan crystals.[\[10\]](#) Mix thoroughly by gentle shaking or pipetting.
- Absorbance Measurement: Read the absorbance at 570 nm using a microplate reader.[\[7\]](#)
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle-treated control cells.

Western Blot Analysis of PI3K/mTOR Pathway Inhibition

This protocol is used to assess the effect of **Desmethyl-VS-5584** on the phosphorylation status of key proteins in the PI3K/mTOR pathway.[\[12\]](#)[\[13\]](#)

Materials:

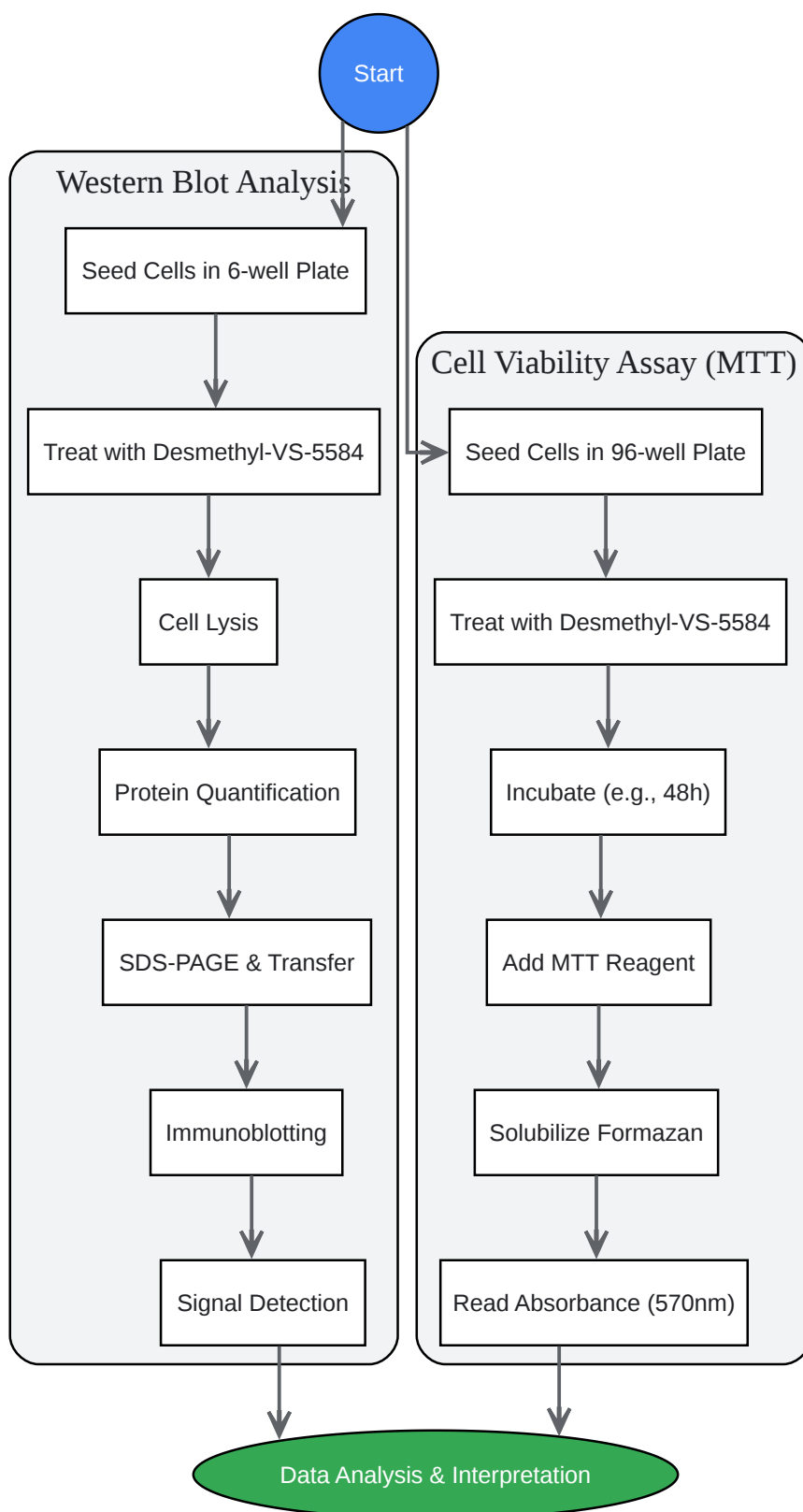
- Cancer cell lines
- Complete culture medium
- **Desmethyl-VS-5584**
- DMSO
- Ice-cold PBS
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors[\[12\]](#)
- Protein assay kit (e.g., BCA or Bradford)[\[12\]](#)
- SDS-PAGE gels and running buffer
- PVDF or nitrocellulose membranes
- Transfer buffer
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)[\[13\]](#)[\[14\]](#)

- Primary antibodies (e.g., anti-phospho-Akt (Ser473), anti-Akt, anti-phospho-S6 Ribosomal Protein (Ser235/236), anti-S6, anti-mTOR, anti-GAPDH or β -actin for loading control)
- HRP-conjugated secondary antibodies[7][14]
- Enhanced chemiluminescence (ECL) substrate[7]
- Imaging system

Protocol:

- Cell Treatment: Seed cells in 6-well plates and grow to 70-80% confluency. Treat cells with various concentrations of **Desmethyl-VS-5584** or vehicle control for a specified time (e.g., 3 hours).[5]
- Cell Lysis: Wash cells with ice-cold PBS and lyse them with lysis buffer on ice.[12] Scrape the cells and collect the lysate.
- Protein Quantification: Centrifuge the lysates to pellet cell debris and determine the protein concentration of the supernatant using a protein assay.[12][13]
- SDS-PAGE and Transfer: Denature equal amounts of protein by boiling in sample buffer. Separate the proteins by SDS-PAGE and transfer them to a membrane.[7][14]
- Immunoblotting:
 - Block the membrane with blocking buffer for 1 hour at room temperature.[14]
 - Incubate the membrane with primary antibody overnight at 4°C with gentle agitation.[13][14]
 - Wash the membrane with TBST and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.[7][14]
- Detection: Wash the membrane again with TBST, apply the ECL substrate, and visualize the protein bands using an imaging system.[7]

Experimental Workflow Diagram



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Caption: Workflow for in vitro characterization of **Desmethyl-VS-5584**.

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